

# Chemical Properties & Storage Guidelines

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## Compound Focus: Shizukanolide F

CAS No.: 120061-96-3

Cat. No.: S1812710

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The table below summarizes the key chemical properties and storage recommendations for **Shizukanolide F** based on supplier documentation [1] [2].

Property	Specification
CAS Number	120061-96-3 [1] [2]
Appearance	Oil [1]
Molecular Formula	$C_{15}H_{18}O_4$ [1]
Molecular Weight	262.3 g/mol [1]
Recommended Storage (Long-term)	Desiccate at $-20^{\circ}C$ [1]
Recommended Storage (Solution)	$-80^{\circ}C$ for 6 months; $-20^{\circ}C$ for 1 month [2]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone, etc. [1]

## Frequently Asked Questions (FAQs)

**Q1: What is the best way to store Shizukanolide F for long-term stability?** For long-term storage of the solid compound (powder/oil), **desiccate at -20°C** [1]. Using a dedicated, water vapor-free freezer is ideal to maintain stability over several years.

**Q2: How should I prepare and store stock solutions of Shizukanolide F?**

- **Preparation:** To achieve higher solubility, warm the vial at **37°C** and use brief sonication in an ultrasonic bath [1].
- **Storage:** Stock solutions can be stored at **-80°C** for approximately **six months** or at **-20°C** for about **one month** [2]. For best results, prepare and use solutions on the same day [1].

**Q3: The compound seems to have stuck to the cap or neck of the vial during shipping. What should I do?** This is a common occurrence during transportation. Gently take the vial out of its packaging and **shake it carefully** until the compound falls to the bottom of the vial. For liquid products, a brief **centrifugation at 500 x g** will gather the liquid at the bottom [1].

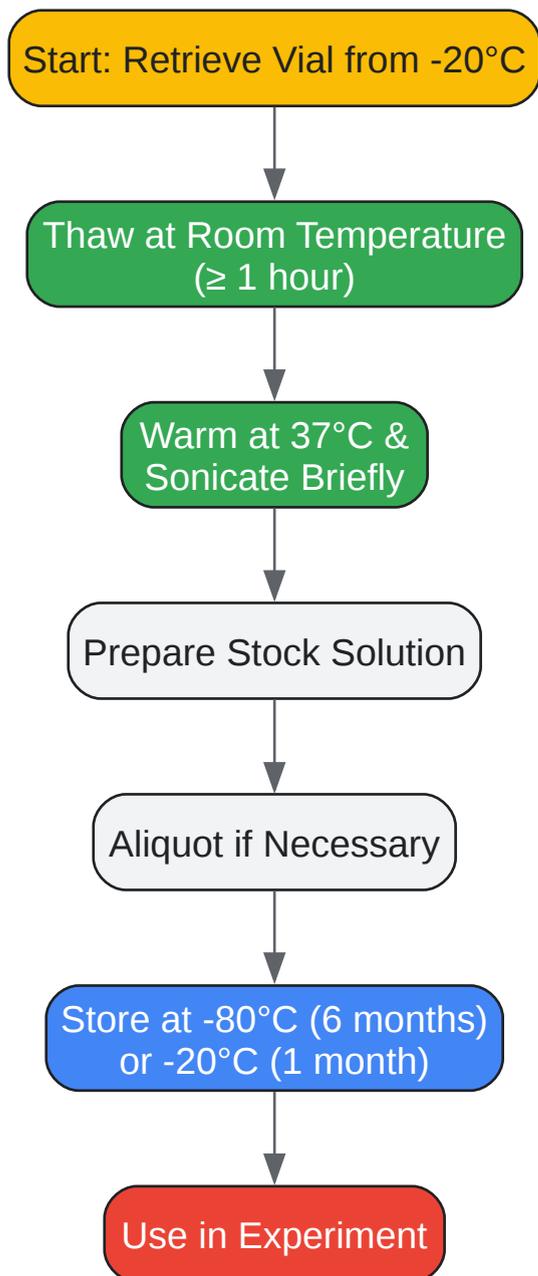
**Q4: What is the source and known biological activity of Shizukanolide F?** **Shizukanolide F** is a novel sesquiterpene (lindenanolide) isolated from plants of the *Chloranthus* genus, such as *C. japonicus* and *C. serratus* [1]. Research indicates that *Chloranthus serratus* extracts containing **Shizukanolide F** possess **anti-inflammatory activity** and have been studied in models of adjuvant-induced arthritis in rats [3].

## Troubleshooting Guide

Issue	Possible Cause	Solution
Low Solubility	Low temperature or insufficient mixing.	Warm the vial to <b>37°C</b> and shake in an <b>ultrasonic bath</b> [1].
Compound Adhered to Vial	Static or transportation vibrations.	Gently <b>tap or shake</b> the vial. Centrifuge liquid products at <b>500 x g</b> [1].
Short Solution Shelf-Life	Degradation in solvent over time.	For maximum stability, store solutions at <b>-80°C</b> . Aliquot to avoid freeze-thaw cycles [2].

## Experimental Workflow: Solution Preparation

For a standard workflow when preparing **Shizukanolide F** for experiments, you can follow this process, which synthesizes the general tips from the supplier [1]:



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## Important Handling Notes

- **Thawing:** Always allow the vial to **stand at room temperature for at least an hour** before opening it. This prevents condensation and water absorption, which is critical for the stability of the compound [1].
- **Purity:** When ordering, ensure your supplier provides a Certificate of Analysis (COA). One supplier lists purity at **>95%** [2].

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## References

1. | CAS... | Manufacturer BioCrick Shizukanolide F [biocrick.com]
2. | CAS 120061-96-3 | AbMole BioScience Shizukanolide F [abmole.com]
3. Anti-inflammatory activity of different isolated sites ... [pmc.ncbi.nlm.nih.gov]

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